

# Safe Disposal of Atazanavir-d5: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Atazanavir-d5	
Cat. No.:	B020504	Get Quote

The proper disposal of **Atazanavir-d5**, a deuterated analog of the antiretroviral drug Atazanavir, is critical for maintaining laboratory safety and ensuring environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle and dispose of **Atazanavir-d5** in accordance with general safety protocols and regulatory guidelines.

### **Regulatory Overview**

In the United States, the disposal of pharmaceutical waste is primarily regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1][2][3] State and local regulations may also apply and can be more stringent than federal laws.[1] It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

### **Hazard Assessment**

Before disposal, it is crucial to determine if the **Atazanavir-d5** waste is classified as hazardous. Pharmaceutical waste is generally considered hazardous if it is specifically listed by the EPA or exhibits characteristics such as ignitability, corrosivity, reactivity, or toxicity.[3] While the Safety Data Sheet (SDS) for **Atazanavir-d5** does not explicitly categorize it as hazardous waste, it is intended for research and development use only and should be handled with care.[4]

# **Personal Protective Equipment (PPE)**



When handling **Atazanavir-d5**, especially during disposal procedures, appropriate personal protective equipment should be worn. This includes:

- · Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: To protect from skin exposure.
- Respiratory Protection: A respirator may be necessary if there is a risk of dust formation.[4]

## **Step-by-Step Disposal Procedures**

The following steps outline the general procedure for the proper disposal of **Atazanavir-d5**:

- Consult Institutional Guidelines: Before initiating any disposal procedures, review your organization's specific protocols for chemical and pharmaceutical waste.
- Segregate Waste: Do not mix **Atazanavir-d5** waste with other waste streams. It should be collected in a designated, properly labeled, and sealed container.
- Container Labeling: The waste container must be clearly labeled with the chemical name ("Atazanavir-d5"), relevant hazard warnings, and the accumulation start date.
- Waste Manifest: For hazardous waste, a hazardous waste manifest will be required for offsite transportation and disposal. Your institution's EHS department will typically manage this process.
- Engage a Licensed Waste Hauler: The disposal of chemical waste must be handled by a licensed and reputable hazardous waste disposal company. Your EHS department will have approved vendors.
- Incineration: Most pharmaceutical waste is treated by incineration at a permitted facility to ensure complete destruction.
- Avoid Improper Disposal:



- Do Not Flush: Do not dispose of Atazanavir-d5 down the drain. The EPA's Subpart P regulations prohibit the sewering of hazardous waste pharmaceuticals.[2]
- Do Not Place in Regular Trash: Unless explicitly permitted by your EHS department and local regulations for non-hazardous materials, do not dispose of **Atazanavir-d5** in the regular trash.[5]

# **Spill Management**

In the event of a spill:

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure adequate ventilation.
- Wear PPE: Don appropriate PPE before cleaning the spill.
- Containment: For powdered material, gently sweep it up to avoid creating dust and place it in a suitable container for disposal.[6] For solutions, absorb the spill with an inert material.
- Decontamination: Clean the spill area with soap and water.
- Report the Spill: Report the incident to your laboratory supervisor and EHS department.

# **Summary of Key Information**

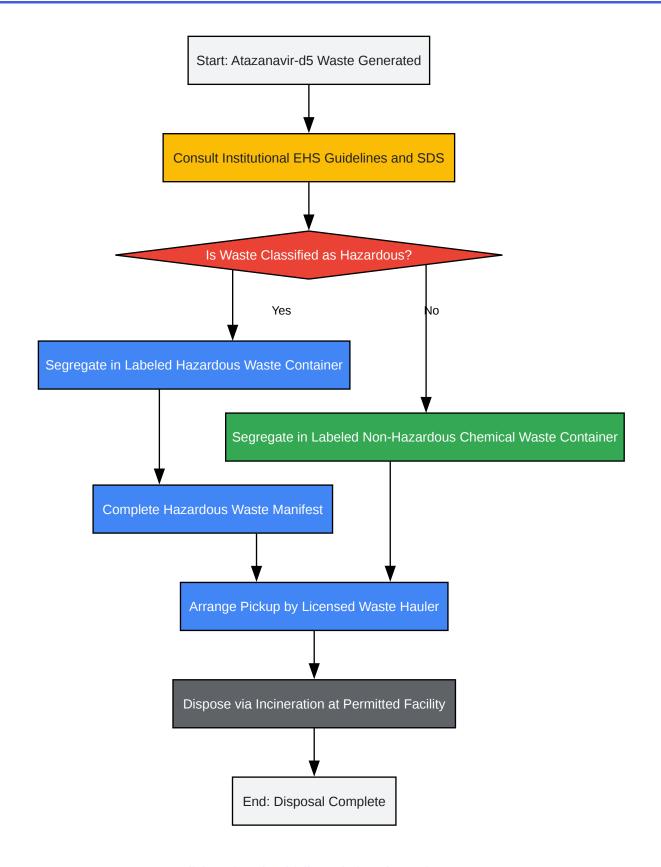


Parameter	Information	Reference
Chemical Name	Methyl ((5S,8S,9S,14S)-5-(tert-butyl)-9-hydroxy-15,15-dimethyl-3,6,13-trioxo-8-((phenyl-d5)methyl)-11-(4-(pyridin-2-yl)benzyl)-2-oxa-4,7,11,12-tetraazahexadecan-14-yl)carbamate	[4]
CAS Number	1132747-14-8	[4]
Molecular Formula	C38H47D5N6O7	[4]
Primary Route of Exposure	Inhalation, Ingestion, Skin and Eye Contact	[4][6]
Recommended PPE	Gloves, Eye Protection, Lab Coat, Respiratory Protection (as needed)	[4][6]
Recommended Extinguishing Media	Carbon dioxide, dry chemical powder, foam, water	[4]

# **Disposal Decision Workflow**

The following diagram illustrates the decision-making process for the proper disposal of **Atazanavir-d5**.





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Caption: Atazanavir-d5 Disposal Workflow.



By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **Atazanavir-d5**, thereby protecting themselves, their colleagues, and the environment.

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